

Proper Disposal of BRL-15572: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BRL-15572

Cat. No.: B1662937

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Essential guidance for the safe and compliant disposal of the selective serotonin receptor antagonist, **BRL-15572**, tailored for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the necessary procedures to ensure the safe handling and disposal of **BRL-15572** in a laboratory setting, aligning with standard safety protocols and environmental responsibility.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **BRL-15572** is fundamental for its safe handling and disposal. The following table summarizes key quantitative data for **BRL-15572** and its common salt forms.

| Property | Value | Source |
|--------------------|--|-----------|
| Chemical Name | 3-(4-(3-chlorophenyl)piperazin-1-yl)-1,1-diphenyl-2-propanol | [1] |
| Molecular Formula | C25H27ClN2O | [1] |
| Molecular Weight | 406.95 g/mol | [1][2][3] |
| CAS Number | 193611-72-2 | [1] |
| Form | Solid | N/A |
| Solubility in DMSO | 81 mg/mL (199.04 mM) | [2] |

BRL-15572 Dihydrochloride

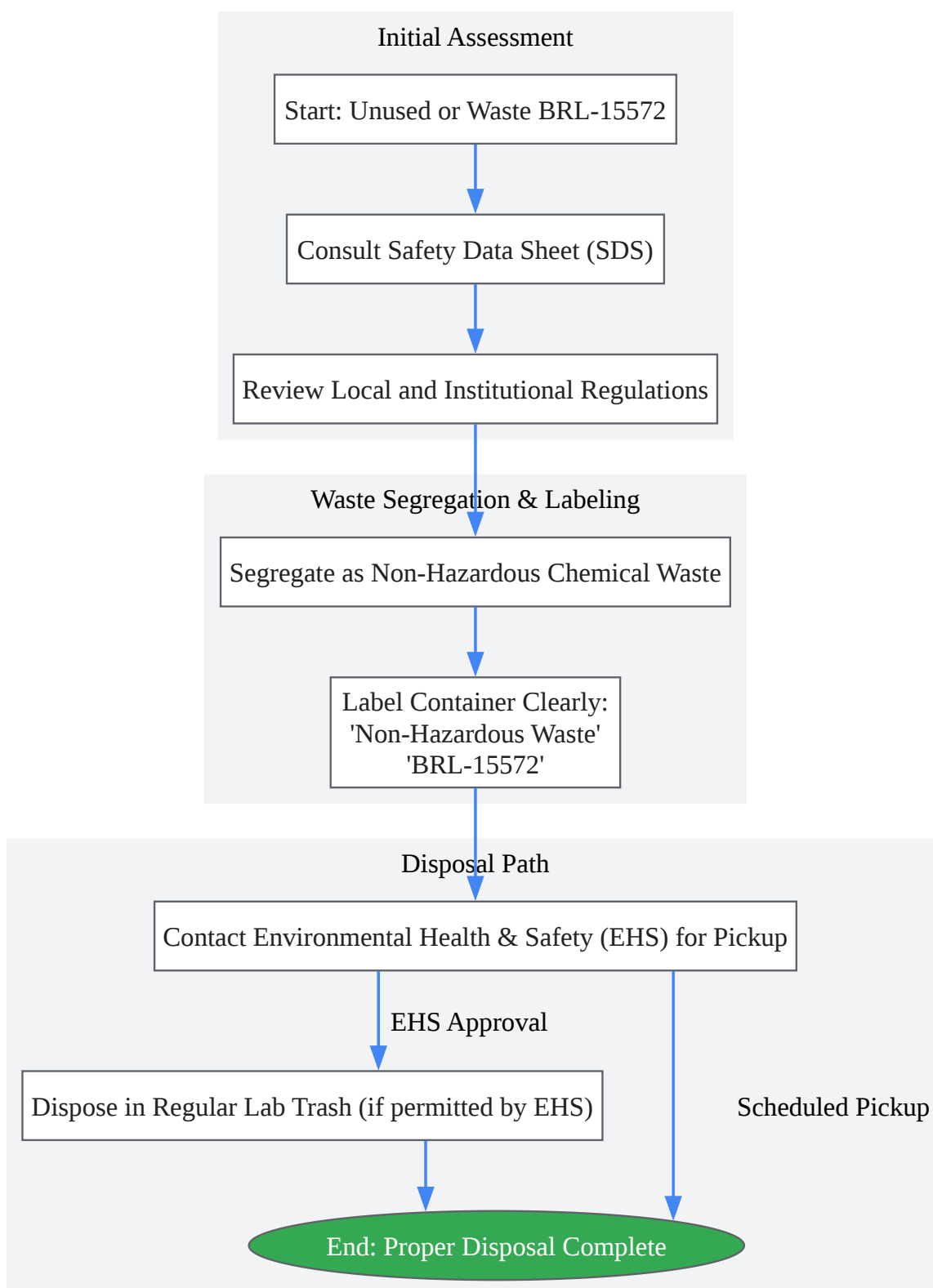
| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₂₅ H ₂₉ Cl ₃ N ₂ O | N/A |
| Molecular Weight | 479.87 g/mol | [4] |
| CAS Number | 193611-72-2 | N/A |

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by MedChemExpress, **BRL-15572** dihydrochloride is not classified as a hazardous substance or mixture.[5] However, it is crucial to recognize that all laboratory chemicals should be handled with care, and institutional and local regulations regarding chemical waste disposal must always be followed. The absence of a hazardous classification does not exempt researchers from responsible disposal practices.

Step-by-Step Disposal Procedures

The proper disposal of **BRL-15572** involves a systematic approach to minimize risks and ensure compliance. The following workflow provides a logical sequence of steps for laboratory personnel.



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BRL-15572 Disposal Workflow

1. Initial Assessment:

- Consult the Safety Data Sheet (SDS): Before handling waste, always review the SDS for **BRL-15572**. The SDS from MedChemExpress indicates it is not a hazardous substance.^[5]
- Review Local and Institutional Regulations: Your institution's Environmental Health & Safety (EHS) office will have specific guidelines for the disposal of non-hazardous chemical waste. ^{[6][7][8]} These local regulations supersede general guidelines.

2. Waste Segregation and Labeling:

- Segregate as Non-Hazardous Waste: Do not mix **BRL-15572** waste with hazardous waste streams such as solvents, heavy metals, or reactive chemicals.^[9]
- Use Appropriate Containers: Collect waste **BRL-15572** in a designated, sealed, and chemically compatible container.
- Label Clearly: The container must be clearly labeled as "Non-Hazardous Waste" and include the chemical name "**BRL-15572**".^[10] Proper labeling is crucial for safe handling and disposal by EHS personnel.

3. Disposal Path:

- Contact Environmental Health & Safety (EHS): The primary and recommended method for disposal is to contact your institution's EHS office for a scheduled waste pickup.^{[11][12]} They are equipped to handle the final disposal in accordance with all regulations.
- Disposal in Regular Laboratory Trash (with EHS approval): In some instances, and only with the explicit approval of your institution's EHS, small quantities of non-hazardous solid waste may be permissible for disposal in the regular laboratory trash.^[6] Never assume this is acceptable without prior authorization.
- Empty Containers: Empty containers that held **BRL-15572** should be thoroughly rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once decontaminated, the container can typically be disposed of in the regular trash, with labels defaced.^{[10][11]}

Experimental Protocols

While specific experimental protocols for the disposal of **BRL-15572** are not detailed in the available literature, the general principles of handling non-hazardous chemical waste from laboratory settings are well-established. The procedures outlined above are based on guidelines from various university EHS departments and best practices in laboratory safety.

Conclusion

The responsible disposal of **BRL-15572**, while classified as non-hazardous, is a critical aspect of laboratory safety and environmental stewardship. By adhering to the step-by-step procedures outlined in this guide, researchers can ensure they are in compliance with safety regulations and are minimizing their environmental impact. Always prioritize consulting your institution's specific guidelines and contacting your EHS office for any uncertainties.

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References

- 1. BRL-15572 - Wikipedia [en.wikipedia.org]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 6. sfasu.edu [sfasu.edu]
- 7. odu.edu [odu.edu]
- 8. ehrls.upenn.edu [ehrls.upenn.edu]
- 9. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 10. sites.rowan.edu [sites.rowan.edu]
- 11. vumc.org [vumc.org]
- 12. danielshealth.com [danielshealth.com]
- To cite this document: BenchChem. [Proper Disposal of BRL-15572: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662937#brl-15572-proper-disposal-procedures]

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